

# GHS hazard and safety precautions for [(4-Bromophenyl)amino]acetic acid

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## Compound of Interest

Compound Name: [(4-Bromophenyl)amino]acetic acid

Cat. No.: B169987

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As a Senior Application Scientist, this guide provides a comprehensive technical overview of the GHS hazards and essential safety precautions for **[(4-Bromophenyl)amino]acetic acid**, also known as N-(4-bromophenyl)glycine.

## Technical Support Guide: [(4-Bromophenyl)amino]acetic acid

A Note on Hazard Data: Direct and comprehensive GHS hazard data for **[(4-Bromophenyl)amino]acetic acid** is not extensively published. Therefore, this guide has been constructed by leveraging safety data from structurally analogous compounds, primarily N-(4-Cyanophenyl)glycine[1] and 4-Bromophenylacetic acid[2], alongside established best practices for chemical safety. This approach provides a robust and cautious safety framework. All users must handle this compound with the recognition that it may have unknown hazards and should be treated as hazardous until proven otherwise.[3]

## Frequently Asked Questions & Troubleshooting

### Q1: What is [(4-Bromophenyl)amino]acetic acid, and what are its likely primary hazards?

**[(4-Bromophenyl)amino]acetic acid** is an organic compound belonging to the N-phenylglycine family. Based on the hazard profiles of its close structural analogs, it should be handled as a hazardous substance.[1] The primary anticipated hazards include:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[1]
- Skin Irritation: Causes skin irritation upon direct contact.[1][4]
- Eye Irritation: Causes serious eye irritation.[1][4]
- Respiratory Irritation: The dust may cause respiratory tract irritation.[4]

## Q2: How should I interpret the GHS Hazard and Precautionary statements for my experimental workflow?

Understanding the GHS classifications is fundamental to designing a safe experiment. The following table summarizes the anticipated GHS information for [(4-Bromophenyl)amino]acetic acid, based on analogous compounds.[1]

| GHS Information              | Data   |
|------------------------------|--|
| Signal Word                  | Warning  |
| Hazard Pictograms            | GHS07 (Exclamation Mark)   |
| Hazard Statements (H)        | H302: Harmful if swallowed.[5] H312: Harmful in contact with skin.[1] H315: Causes skin irritation.[6] H319: Causes serious eye irritation.[6] H332: Harmful if inhaled.[1] H335: May cause respiratory irritation.[7]   |
| Precautionary Statements (P) | P261: Avoid breathing dust.[7] P264: Wash hands and exposed skin thoroughly after handling.[6] P270: Do not eat, drink or smoke when using this product.[5] P271: Use only outdoors or in a well-ventilated area.[1] P280: Wear protective gloves/eye protection/face protection.[6] |

Causality in the Lab:

- The H302/312/332 statements indicate systemic toxicity. This means the compound doesn't just act locally; it can be absorbed into the body through ingestion, skin contact, or inhalation and cause harm. This is why preventing all routes of exposure is critical.
- The H315/319/335 statements point to its irritant properties. The chemical can cause inflammation upon contact with skin, eyes, and the respiratory system. The fine, powdered nature of the solid increases the risk of aerosolization and subsequent inhalation.

### Q3: What specific Personal Protective Equipment (PPE) is mandatory when working with this compound?

A multi-layered PPE approach is required to mitigate the identified hazards.

- **Eye Protection:** Chemical safety goggles are mandatory.<sup>[2][7]</sup> Standard safety glasses are insufficient as dust can enter around the sides. The serious eye irritation hazard (H319) necessitates a full seal.
- **Hand Protection:** Nitrile gloves are required.<sup>[7]</sup> Inspect gloves for any defects before use. Since the compound is harmful in contact with skin (H312), proper glove removal technique (without touching the outer surface) is essential to avoid contaminating your hands.<sup>[7]</sup>
- **Body Protection:** A standard laboratory coat must be worn and kept fully fastened. For tasks with a higher risk of dust generation, such as weighing large quantities, consider wearing disposable sleeves.
- **Respiratory Protection:** All handling of the solid compound that could generate dust (e.g., weighing, transferring) must be performed in a certified chemical fume hood or a ventilated enclosure.<sup>[7][8]</sup> If a fume hood is not available, a NIOSH-approved respirator with a particulate filter (e.g., N95) is required.<sup>[4]</sup>

### Q4: What are the best practices for handling and storing [(4-Bromophenyl)amino]acetic acid?

Proper engineering controls and storage protocols are your primary defense against exposure.

Handling Protocol:

- Designate an Area: Perform all work with the compound in a designated area, preferably within a chemical fume hood, to contain any potential spills or dust.
- Avoid Dust Generation: Use spatulas and weighing techniques that minimize the creation of airborne dust. Do not pour the powder from a height.
- Grounding: To prevent fire from electrostatic discharge, use non-sparking tools and ensure equipment is properly grounded.[8][9]
- Post-Handling: After handling, wash hands and forearms thoroughly with soap and water, even after removing gloves.[1] Decontaminate the work surface.

#### Storage Protocol:

- Store in a tightly closed, clearly labeled container.[2][4][8]
- Keep the container in a cool, dry, and well-ventilated area.[7]
- Store away from incompatible materials, particularly strong oxidizing agents.[6][10]
- Do not store with foodstuff containers.

## Troubleshooting & Emergency Procedures

### Q5: What is the correct first aid response to an accidental exposure?

Immediate and correct action can significantly reduce the severity of an exposure. Always have the Safety Data Sheet (SDS) available for emergency responders.[3]

- If Inhaled: Immediately move the person to fresh air.[11][12][13] If breathing is difficult or has stopped, trained personnel should provide artificial respiration.[3][6] Seek immediate medical attention.
- If on Skin: Promptly remove all contaminated clothing.[12][13] Immediately wash the affected skin area with copious amounts of soap and water for at least 15 minutes.[2][11] Seek medical attention if irritation develops or persists.[6]

- If in Eyes: Immediately flush the eyes with a gentle, steady stream of lukewarm water for at least 15-20 minutes, holding the eyelids open.[6][12][13] Remove contact lenses after the first 5 minutes if it is safe to do so.[2][13] Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting.[3] Rinse the mouth with water.[2] Never give anything by mouth to an unconscious person.[3][7] Seek immediate medical attention.[5]

## Q6: I've spilled the powder in the lab. What is the emergency spill response protocol?

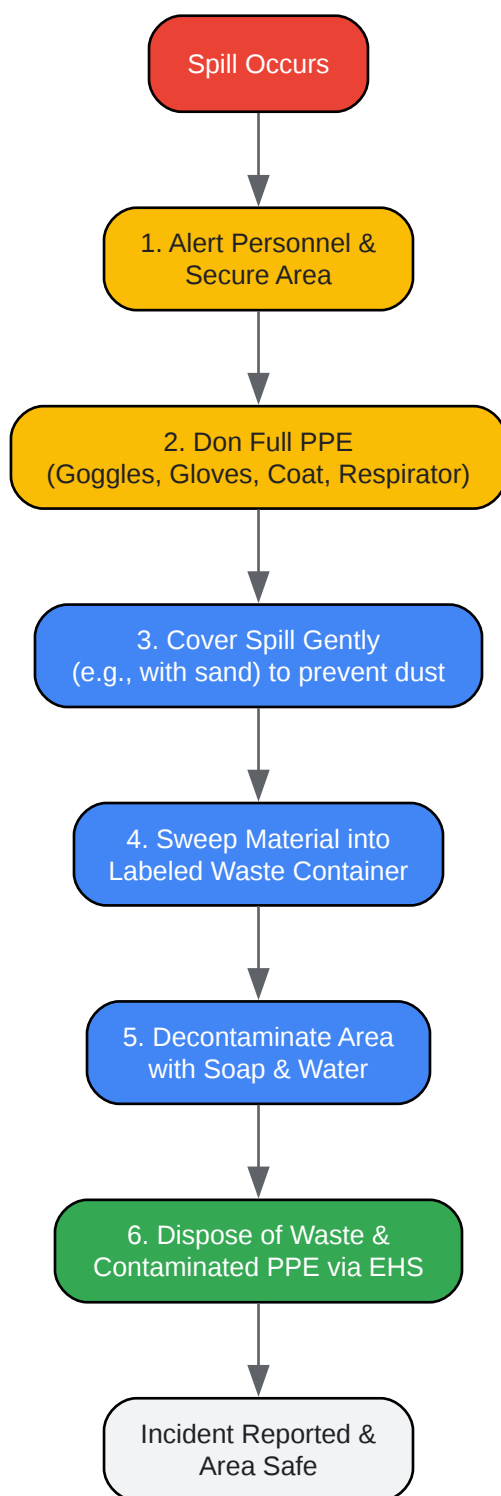
A spill of this compound should be treated as a moderate hazard. The goal is to clean it up without creating dust or contaminating the area further.

### Step-by-Step Spill Cleanup Protocol:

- Alert & Evacuate: Alert personnel in the immediate area. Evacuate non-essential personnel.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Don PPE: Before approaching the spill, don all required PPE: safety goggles, nitrile gloves, lab coat, and if outside a fume hood, a respirator.
- Contain & Clean: Gently cover the spill with an absorbent material like sand or vermiculite to prevent it from becoming airborne.[6] Carefully sweep the material up using non-sparking tools and place it into a labeled, sealable container for hazardous waste.[5][7] Avoid dry sweeping which creates dust.
- Decontaminate: Wipe the spill area with a wet cloth or paper towel, then wash with soap and water. Place all cleaning materials into the hazardous waste container.
- Dispose: Dispose of the sealed container and any contaminated PPE through your institution's hazardous waste disposal program.[2][5]

## Visual Workflow: Spill Response

The following diagram outlines the critical decision-making and action steps for responding to a spill of **[(4-Bromophenyl)amino]acetic acid**.



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Caption: Emergency spill response workflow.

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